

Unraveling the Function of LY2365109 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B2974147

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Abstract

LY2365109 hydrochloride is a potent and highly selective competitive inhibitor of the glycine transporter 1 (GlyT1). Its primary function is to elevate extracellular glycine concentrations in the central nervous system, thereby potentiating N-methyl-D-aspartate (NMDA) receptor-mediated neurotransmission. This mechanism of action has positioned LY2365109 as a valuable research tool and a potential therapeutic agent for neurological and psychiatric disorders characterized by hypoglutamatergic function, such as schizophrenia, and for conditions involving neuronal hyperexcitability, including epilepsy. This technical guide provides an in-depth overview of the function, mechanism of action, and preclinical data associated with **LY2365109 hydrochloride**.

Introduction

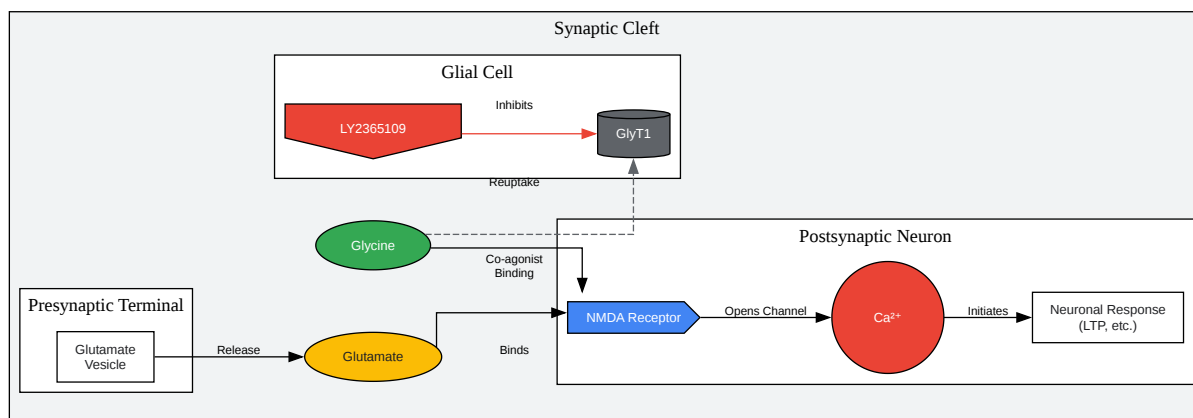
Glycine is a crucial amino acid in the central nervous system, acting as both an inhibitory neurotransmitter via strychnine-sensitive glycine receptors and as an essential co-agonist at the glycine binding site of the NMDA receptor. The concentration of glycine in the synaptic cleft is tightly regulated by glycine transporters. Glycine transporter 1 (GlyT1), predominantly located on glial cells surrounding synapses, is a key regulator of extracellular glycine levels. By inhibiting the reuptake of glycine, GlyT1 inhibitors effectively increase the concentration of this co-agonist in the vicinity of NMDA receptors, leading to enhanced glutamatergic signaling.

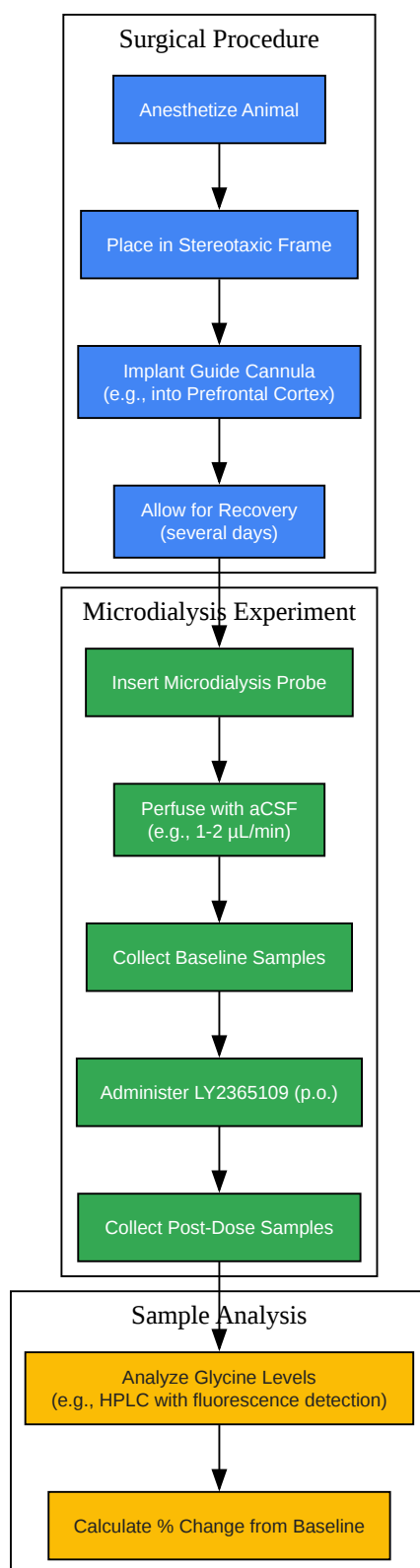
LY2365109 hydrochloride has emerged as a significant compound for studying the physiological and pathological roles of GlyT1. Its high potency and selectivity allow for precise modulation of the glycinergic system, providing insights into its therapeutic potential.

Mechanism of Action

The principal function of **LY2365109 hydrochloride** is the competitive inhibition of GlyT1. This inhibition leads to a subsequent increase in extracellular glycine levels. The elevated glycine concentration enhances the activation of NMDA receptors, which are critical for synaptic plasticity, learning, and memory. In conditions where NMDA receptor function is compromised, such as in schizophrenia, augmenting their activity through GlyT1 inhibition is a promising therapeutic strategy. Conversely, by modulating neuronal excitability, GlyT1 inhibition has also been shown to have anticonvulsant effects.

Signaling Pathway of LY2365109 Hydrochloride





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